

Tribromoacetonitrile: A Technical Overview of a Potent Disinfection Byproduct

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Compound of Interest

Compound Name: Tribromoacetonitrile

Cat. No.: B141521

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Core Summary

Tribromoacetonitrile (TBAN) is a halogenated organic compound with the chemical formula C_2Br_3N . It is primarily recognized as a nitrogenous disinfection byproduct (N-DBP) formed during the chlorination or chloramination of drinking water, particularly in source waters containing bromide and natural organic matter.[1] With a molecular weight of 277.74 g/mol, this compound is a liquid at room temperature and is slightly soluble in water.[2] Toxicological studies have identified **tribromoacetonitrile** as one of the more cytotoxic and genotoxic haloacetonitriles (HANs), a class of DBPs that are generally more toxic than regulated carbon-based DBPs like haloacetic acids.[3]

This technical guide provides a consolidated overview of the known properties, formation, and toxicological data related to **tribromoacetonitrile**, intended to support research and development activities. Due to the limited availability of in-depth public data, this document summarizes the current state of knowledge and highlights areas where further investigation is warranted.

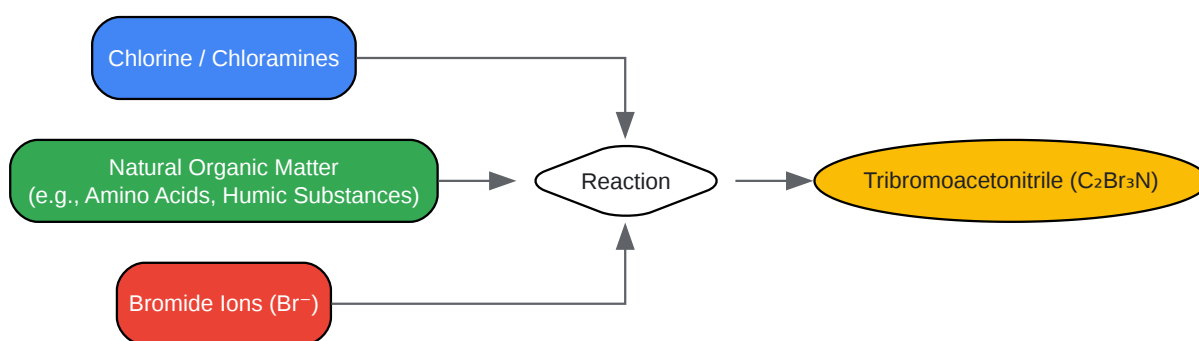
Chemical and Physical Properties

A summary of the key chemical and physical properties of **tribromoacetonitrile** is presented in the table below. This data is essential for understanding its environmental fate, designing analytical methods, and planning toxicological studies.

Property	Value	Reference
Molecular Formula	C ₂ Br ₃ N	[2]
Molecular Weight	277.74 g/mol	[2]
IUPAC Name	2,2,2-tribromoacetonitrile	
CAS Number	75519-19-6	
Physical Description	Liquid	
Solubility in Water	Slightly soluble	
Reactivity	Reacts with steam and strong acids to produce hazardous vapors.	

Formation in Drinking Water

The formation of **tribromoacetonitrile** in drinking water is a complex process influenced by several factors. The primary pathway involves the reaction of disinfectants like chlorine or chloramines with natural organic matter, particularly nitrogen-containing precursors such as amino acids and humic substances, in the presence of bromide ions.



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Figure 1. Simplified pathway for the formation of **tribromoacetonitrile** during water disinfection.

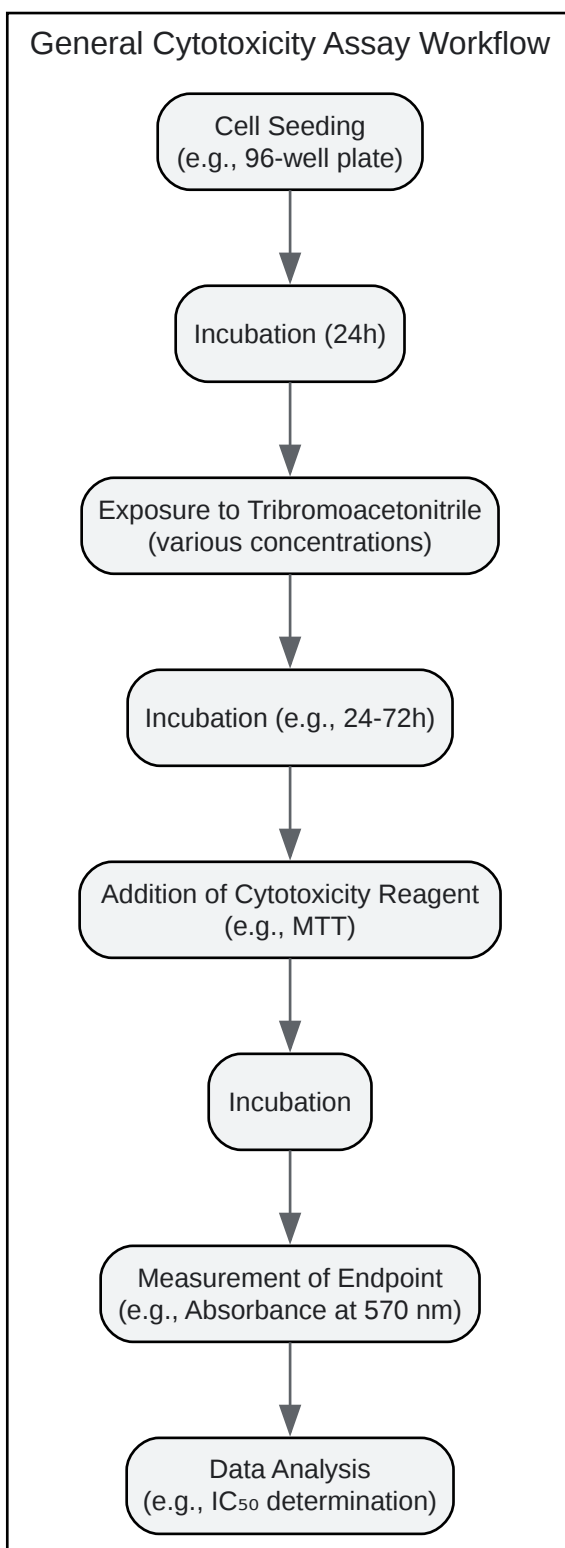
Toxicological Profile

Comparative toxicological studies have consistently ranked **tribromoacetoneitrile** among the most potent haloacetoneitriles in terms of cytotoxicity. While detailed mechanistic studies on **tribromoacetoneitrile** are scarce, the broader class of HANs is known to induce cellular toxicity, with evidence suggesting that genotoxicity is a significant concern.

One comparative study on a range of haloacetoneitriles reported the following descending rank order for mammalian cell cytotoxicity: TBAN \approx DBAN $>$ BAN \approx IAN $>$ BCAN \approx CDBAN $>$ BDCAN. In terms of genotoxicity, iodoacetoneitrile (IAN) was found to be the most potent, followed by **tribromoacetoneitrile** (TBAN) and dibromoacetoneitrile (DBAN).

Experimental Protocols: A General Overview

While a specific, detailed experimental protocol for assessing the cytotoxicity of **tribromoacetoneitrile** was not available in the reviewed literature, a general methodology based on standard cytotoxicity assays like the MTT assay can be outlined.



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Figure 2. A generalized workflow for assessing the in vitro cytotoxicity of a test compound like **tribromoacetoneitrile**.

Analytical Methods

The detection and quantification of **tribromoacetoneitrile** in water samples are typically performed using gas chromatography (GC) coupled with an electron capture detector (ECD) or mass spectrometry (MS). A common approach involves liquid-liquid extraction of the water sample to concentrate the analytes prior to GC analysis.

General Analytical Steps:

- **Sample Collection:** Collection of water samples in amber glass vials with minimal headspace.
- **Extraction:** Liquid-liquid extraction using a suitable solvent (e.g., methyl tert-butyl ether or pentane).
- **Analysis:** Injection of the extract into a GC-ECD or GC-MS system.
- **Quantification:** Comparison of the peak area of **tribromoacetoneitrile** in the sample to a calibration curve generated from standards of known concentrations.

Conclusion and Future Directions

Tribromoacetoneitrile is a significant disinfection byproduct with notable cytotoxic and genotoxic potential. While its fundamental chemical and physical properties are established, there is a clear need for more in-depth research. Specifically, detailed studies on its mechanism of toxicity, including the identification of specific signaling pathways affected, are crucial for a comprehensive risk assessment. Furthermore, the development and publication of standardized, detailed protocols for its synthesis and toxicological evaluation would be highly beneficial to the research community. As water treatment technologies and our understanding of DBP formation evolve, continued monitoring and investigation of potent byproducts like **tribromoacetoneitrile** will remain a priority for ensuring public health.

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